

# 3-O-Methylellagic acid metabolic stability assessment

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

Get Quote

## Biological Activities & Experimental Data

The table below summarizes the key biological activities and experimental findings for **3-O-Methylellagic Acid** from the search results.

Activity/Property	Experimental Data / Results	Assay/Conditions
<b>Anti-inflammatory Activity</b>	Cited as having anti-inflammatory effect [1] [2].	Isolated from <i>Myrciaria cauliflora</i> ; specific assay not detailed [1] [2].
<b>Antibacterial Activity</b>	<b>MIC: 32 µg/mL</b> against <i>Staphylococcus aureus</i> ATCC 25923 [1].	Standard MIC (Minimum Inhibitory Concentration) assay [1].
<b>Glucose Transport Inhibition</b>	Shows inhibitory effect on glucose transport assay [1] [2].	In vitro glucose transport assay; details not specified [1] [2].

| **Anticomplement Activity** | **IC50: 0.58 mM** (classic pathway) **IC50: 0.67 mM** (alternative pathway) [1]. | Hemolytic inhibition assay in sheep/rabbit erythrocytes [1]. | | **Molecular Weight** | 316.22 g/mol [1] [2] | - | | **CAS Number** | 51768-38-8 [1] [2] | - | | **Solubility** | Likely soluble in DMSO; may dissolve in water, ethanol, or DMF [2]. | In vitro solvent testing [2]. |

## Detailed Experimental Protocols

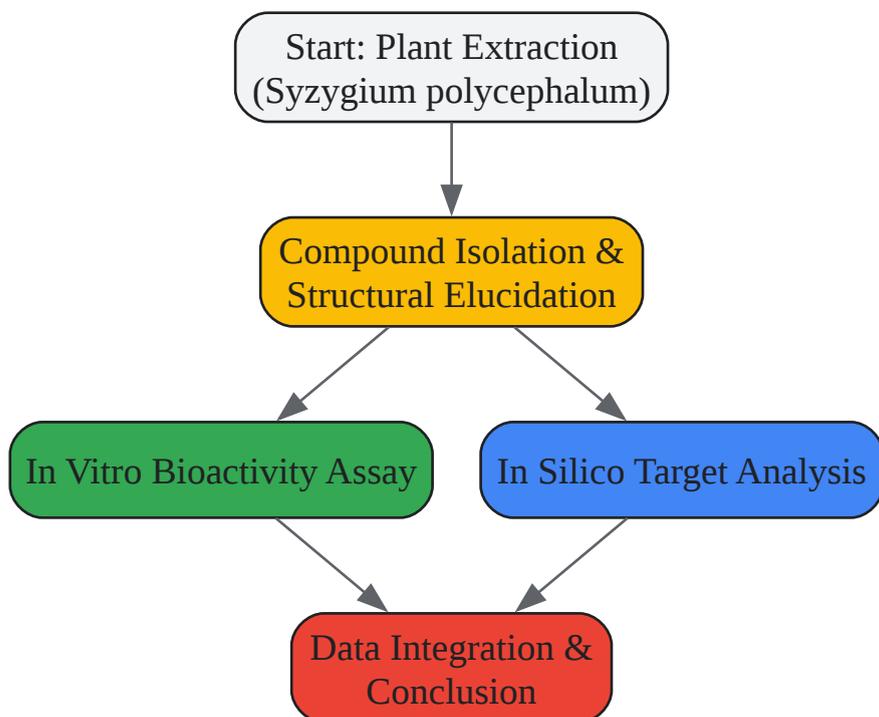
For the key activities identified, here is a deeper dive into the methodologies cited in the references.

- **Antibacterial Assay (MIC) [1]:**
  - **Organism:** *Staphylococcus aureus* ATCC 25923.
  - **Measured Value:** Minimum Inhibitory Concentration (MIC) of **32 µg/mL**.
  - **Procedure:** This is a standard broth microdilution or agar dilution method to determine the lowest concentration that prevents visible bacterial growth.
- **Anticomplement Activity Assay [1]:**
  - **Pathway Evaluated:** Classical and alternative pathways of the complement system.
  - **Cell-based System:** Sheep erythrocytes (classical pathway) and rabbit erythrocytes (alternative pathway).
  - **Procedure:** Erythrocytes were treated with guinea pig serum (classical) or normal human serum (alternative) as a source of complement proteins. The level of hemolytic inhibition was measured spectrophotometrically after 30 minutes.
  - **Result Calculation:** The concentration required for 50% hemolytic inhibition (IC50) was calculated.

## Research Context and Related Compounds

To aid your investigation, here is some context on related ellagic acid derivatives and potential pathways.

- **Presence in Traditional Medicine:** **3-O-Methylellagic acid** and its structural analog, **3,3'-Di-O-methylellagic acid**, have been identified as potential quality markers (Q-markers) in the Mongolian herbal formula Zhuriheng pills, which are used to treat coronary heart disease [3]. This suggests these compounds are bioactive and stable enough to exert a therapeutic effect in a complex formulation.
- **Related Compound with Anticancer Data:** A closely related compound, **3,4,3'-tri-O-methylellagic acid (T-EA)**, isolated from *Syzygium polycephalum*, has been evaluated for anticancer activity [4]. The experimental workflow for this compound, which combines in vitro and in silico methods, can serve as a model for how to profile ellagic acid derivatives. The diagram below outlines this workflow.



[Click to download full resolution via product page](#)

## How to Proceed with Metabolic Stability Assessment

Since direct metabolic stability data was not found, here are practical steps you can take:

- **Consult Specialized Databases:** Search dedicated ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) or pharmacokinetic databases.
- **Explore In Silico Prediction Tools:** Use software that can predict metabolic stability and likely metabolic sites based on the compound's chemical structure.
- **Review Metabolomics Studies:** Research on plants containing **3-O-Methylellagic acid** (like *Geum japonicum* var. *chinense* [5] or *Cistus* species [6]) may provide clues about its natural metabolites, which can inform its metabolic pathway.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 3-O-Methylellagic acid | Ellagic Acid Derivative [medchemexpress.com]
2. 3-O-Methylellagic acid | Bacterial | 51768-38-8 [invivochem.com]
3. Zhurheng pills improve adipose tissue dysfunction and ... [frontiersin.org]
4. 3,4,3'-Tri-O-methylellagic acid as an anticancer agent [pmc.ncbi.nlm.nih.gov]
5. Involvement of Arachidonic Acid Metabolic Pathway - PMC [pmc.ncbi.nlm.nih.gov]
6. Characterising the Metabolomic Diversity and ... - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [3-O-Methylellagic acid metabolic stability assessment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1953689#3-o-methylellagic-acid-metabolic-stability-assessment>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)